

Definitive Technical Guide: Moxifloxacin N-sulfate Disodium Salt Reference Standard

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Compound of Interest

Compound Name: Moxifloxacin N-Sulfate Disodium Salt

Cat. No.: B1163624

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Executive Summary

Moxifloxacin N-sulfate (Metabolite M1) is the primary Phase II sulfoconjugate metabolite of the fluoroquinolone antibiotic Moxifloxacin. In pharmaceutical development and bioanalysis, the disodium salt form of this compound is frequently utilized as a critical reference standard for impurity profiling, stability, and pharmacokinetic (PK) elucidation.

This guide addresses the specific nomenclature challenges, physicochemical characterization, and validation protocols required to utilize this standard while maintaining scientific integrity.

Part 1: Identity and Technical Specifications

The CAS Number Distinction

A critical point of confusion in procurement and regulatory filing is the CAS registry number. The Chemical Abstracts Service (CAS) indexes the free acid metabolite, while the disodium salt is often commercially labeled under the same CAS or lacks a unique identifier.

Parameter	Specification
Target Compound	Moxifloxacin N-sulfate Disodium Salt
CAS Number (Free Acid)	234080-64-9
CAS Number (Disodium Salt)	Not formally indexed; typically referenced via Free Acid CAS
Synonyms	Metabolite M1; Moxifloxacin Sulfoconjugate; 1-Cyclopropyl-6-fluoro-1,4-dihydro-7-methoxy-7-[[4aS,7aS]-octahydro-1-sulfo-6H-pyrrolo[3,4-b]pyridin-6-yl]-4-oxo-3-quinolinecarboxylic Acid Disodium Salt
Molecular Formula (Salt)	
Molecular Weight (Salt)	~525.46 g/mol
Molecular Weight (Free Acid)	481.45 g/mol

Structural Logic

Moxifloxacin is a zwitterionic fluoroquinolone. The "N-sulfate" designation refers to the sulfation of the secondary amine located on the diazabicyclononane ring (position C7).

- Acidic Sites: The C3 carboxylic acid and the newly formed N-sulfamic acid group.

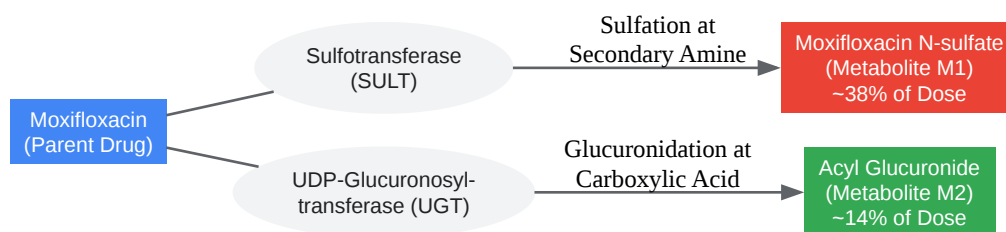
- **Salt Formation:** Both acidic protons are exchanged for sodium ions, resulting in the disodium salt. This significantly alters solubility and hygroscopic to the parent drug.

Part 2: Metabolic Pathway & Mechanistic Context

Understanding the biological origin of this standard is essential for its application in ADME (Absorption, Distribution, Metabolism, Excretion) studies. Moxifloxacin is unique among fluoroquinolones as it undergoes minimal oxidative metabolism (Cytochrome P450) but extensive Phase II conjugation.

Pathway Visualization

The following diagram illustrates the Phase II metabolic divergence of Moxifloxacin.



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Figure 1: Phase II metabolic pathway of Moxifloxacin showing the divergence into Sulfation (M1) and Glucuronidation (M2).

Part 3: Characterization & Validation Protocol

When using Moxifloxacin N-sulfate Disodium as a reference standard, you cannot rely solely on the label. The sulfamic acid bond () is susceptible to hydrolysis under acidic conditions, potentially reverting to the parent Moxifloxacin. A self-validating protocol is required.

Structural Elucidation (Self-Validation)

To confirm the integrity of the standard before use in critical assays:

- **¹H-NMR Spectroscopy:**
 - **Diagnostic Signal:** Focus on the protons adjacent to the secondary amine in the diazabicyclononane ring. Sulfation is an electron-withdrawing modification, leading to a significant downfield shift (deshielding) of these protons relative to the parent Moxifloxacin spectrum.
 - **Expectation:** A significant downfield shift (deshielding) of the protons adjacent to the secondary amine in the diazabicyclononane ring relative to the parent Moxifloxacin spectrum.
- **Mass Spectrometry (LC-MS/MS):**
 - **Parent Ion:** Look for the parent ion peak in negative mode (often more sensitive for sulfates) or in positive mode.
 - **Fragmentation:** The hallmark of N-sulfates is the neutral loss of 80 Da (SO₃H).
 - **Criterion:** The MS² spectrum must show a dominant product ion corresponding to the protonated parent Moxifloxacin ().

Purity & Potency Assessment

The "Disodium" nature implies the presence of counter-ions and potential water of hydration (hygroscopicity).

Protocol for Potency Calculation:

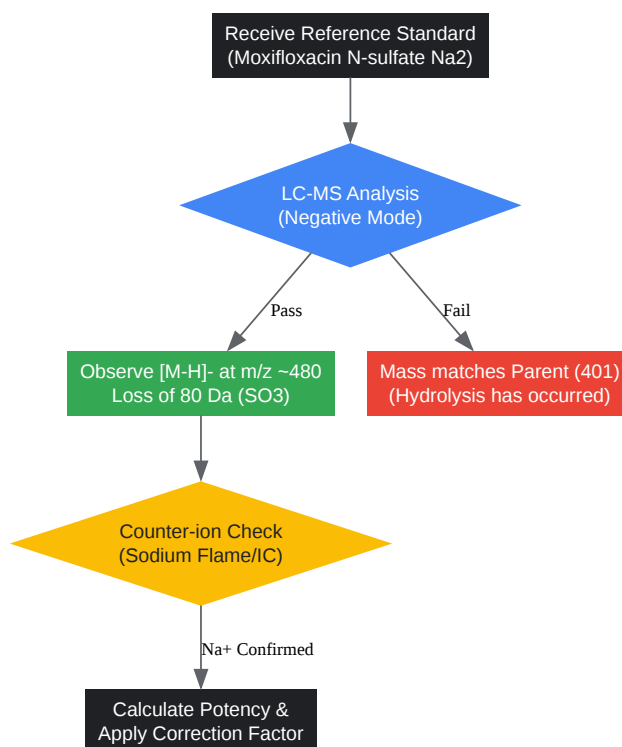
$$\text{Potency (as is)} = \frac{\text{Purity} \times (1 - \frac{\% \text{Water} + \% \text{Residual Solvents} + \% \text{Inorganic}}{100})}{\text{Salt Correction Factor (SCF)}}$$

Salt Correction Factor (SCF): To report results in terms of the free acid or parent drug equivalent:

Note: If the standard is a hydrate, the denominator must include the mass of the water molecules.

Analytical Workflow Diagram

The following workflow outlines the decision matrix for qualifying the reference standard.



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Figure 2: Analytical decision matrix for validating the integrity of the N-sulfate reference standard.

Part 4: Handling and Storage

The N-sulfate moiety is chemically distinct from the parent quinolone.

- pH Sensitivity: Avoid dissolving the standard in highly acidic diluents (e.g., 0.1% Formic Acid) for extended periods during stock preparation, as this hydrolysis of the sulfamate bond back to Moxifloxacin. Use neutral buffers or Ammonium Acetate for LC mobile phases.
- Hygroscopicity: The disodium salt is likely hygroscopic. Equilibrate the vial to room temperature before opening and weigh rapidly or use a humidity chamber.
- Storage: Store at -20°C. Desiccate.

References

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